

Navigating the Data Gap: A Technical Safety Guide to Diisobutyl Sulfoxide

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Compound of Interest		
Compound Name:	Diisobutyl sulfoxide	
Cat. No.:	B1605190	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the safety data for **diisobutyl sulfoxide**. A comprehensive, officially sanctioned Safety Data Sheet (SDS) for **diisobutyl sulfoxide** (CAS Number: 3085-40-3) is not readily available in the public domain. Major chemical suppliers offer this compound on an "as-is" basis, often without extensive safety and handling documentation. This guide compiles the available data for **diisobutyl sulfoxide** and presents a detailed safety profile of the closely related and well-documented compound, dimethyl sulfoxide (DMSO), as a surrogate for establishing general safety protocols for this class of chemicals.

Disclaimer: The following information for dimethyl sulfoxide (DMSO) is provided as a reference due to the limited data on **disobutyl sulfoxide**. While structurally related, the toxicological and physical properties of these two compounds will differ. Always handle all chemicals with caution and in accordance with established laboratory safety practices.

Diisobutyl Sulfoxide (CAS: 3085-40-3): Available Data

Limited information is available for the physical and chemical properties of **diisobutyl sulfoxide**. The data that has been compiled is presented below.

Physical and Chemical Properties of Diisobutyl Sulfoxide



Property	operty Value	
Molecular Formula	C8H18OS	
Molecular Weight	162.29 g/mol	
Boiling Point	263.4°C at 760 mmHg	•
Density	0.949 g/cm ³	•
Flash Point	113.1°C	•
Dipole Moment	3.90 D	•

Reactivity and Synthesis

Diisobutyl sulfoxide can be synthesized by the oxidation of diisobutyl sulfide. It can function as both an oxidizing and a reducing agent depending on the reaction conditions. Like other sulfoxides, it can be used in oxidation reactions such as the Swern and Moffatt oxidations to convert alcohols to aldehydes or ketones.

Diagram 1: Synthesis of Diisobutyl Sulfoxide

Dimethyl Sulfoxide (DMSO) (CAS: 67-68-5): A Safety Reference

Due to the lack of a comprehensive SDS for **diisobutyl sulfoxide**, the detailed safety information for dimethyl sulfoxide (DMSO) is provided below as a guide for handling a related sulfoxide compound.

Physical and Chemical Properties of Dimethyl Sulfoxide (DMSO)



Property	Value	Sc
Molecular Formula	C ₂ H ₆ OS	
Molecular Weight	78.13 g/mol	_
Appearance	Colorless, hygroscopic liquid	
Odor	Odorless to mild garlic-like	-
Boiling Point	189°C (372°F)	-
Melting Point	19°C (66°F)	_
Flash Point	87°C (188.6°F) - closed cup	-
Autoignition Temperature	301°C (573.8°F)	-
Vapor Pressure	0.55 mbar @ 20°C	-
Density	1.100 g/mL @ 20°C	_
Solubility in Water	Miscible	

Toxicological Information for Dimethyl Sulfoxide (DMSO)

DMSO is known for its low toxicity. However, it can readily penetrate the skin and may carry other dissolved substances with it.

Metric	Value	Species	Route	Source
LD50	14,500 mg/kg	Rat	Oral	

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation. High concentrations of vapor may lead to headache, dizziness, and sedation.
- Skin Contact: May cause mild irritation. A key hazard is its ability to be absorbed through the skin, potentially carrying dissolved toxic materials into the body.
- · Eye Contact: May cause eye irritation.



 Ingestion: May cause gastrointestinal irritation, nausea, vomiting, and a garlic-like taste on the breath.

Handling and Storage

Handling:

- Handle in a well-ventilated area.
- · Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (butyl rubber is recommended), safety goggles, and a lab coat.
- Keep away from heat, sparks, and open flames.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- The substance is hygroscopic and should be protected from moisture.

Diagram 2: Workflow for Handling Chemicals with Limited Safety Data

Emergency Procedures for Dimethyl Sulfoxide (DMSO)

The following procedures are based on the known properties of DMSO and should be adapted for any sulfoxide compound in the absence of specific data.

First Aid Measures:

- Inhalation: Move to fresh air. If not breathing, give artificial respiration.
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.



 Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may travel to a source of ignition and flash back. Hazardous combustion products include carbon oxides and sulfur oxides.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Diagram 3: Emergency Response for Sulfoxide Compounds

Experimental Protocols

Detailed experimental protocols involving **diisobutyl sulfoxide** are not widely published in readily accessible literature. Researchers should develop their own protocols based on the limited data available and the general principles of handling sulfoxide solvents. When substituting for other solvents, initial trials should be conducted on a small scale to assess reactivity, solubility, and safety.

Conclusion

The available safety information for **diisobutyl sulfoxide** is limited, which necessitates a cautious approach by researchers. While it shares a structural class with the well-characterized dimethyl sulfoxide, direct extrapolation of all safety data is not advisable. The data and procedural diagrams provided in this guide are intended to support a thorough risk assessment. It is imperative for researchers to handle **diisobutyl sulfoxide** with stringent safety controls, including the use of appropriate engineering controls and personal protective equipment, until more comprehensive safety data becomes available.

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